

Personal protective equipment for handling 1-Acetylindolin-3-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Acetylindolin-3-one

Cat. No.: B091299

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Essential Safety and Handling Guide for 1-Acetylindolin-3-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Acetylindolin-3-one** (CAS No. 16800-68-3). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Summary

1-Acetylindolin-3-one is a chemical compound that requires careful handling due to its potential health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies the following hazards associated with this compound:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Due to these hazards, the use of appropriate personal protective equipment (PPE) and adherence to strict handling protocols are mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **1-Acetylindolin-3-one**. This equipment should be worn at all times when there is a potential for exposure.

Body Part	Required PPE	Specifications and Recommendations
Hands	Chemical-resistant gloves	Nitrile gloves (minimum 5-mil thickness) are recommended for splash protection. For prolonged or direct contact, consider thicker gloves or double-gloving. Always change gloves immediately after contact with the chemical. [1]
Eyes/Face	Safety glasses with side shields or chemical splash goggles and a face shield	Goggles should be worn to protect against dust particles and splashes. A face shield provides an additional layer of protection for the entire face.
Respiratory	NIOSH-approved respirator	A half-mask or full-face respirator equipped with a P95, P100, or N95 filter is necessary when handling the powder outside of a certified chemical fume hood to prevent inhalation of airborne particles. [2] [3] [4] [5]
Body	Laboratory coat	A fully fastened lab coat is required to protect the skin and personal clothing from contamination.

Operational Plan: Step-by-Step Handling Procedures

Proper handling techniques are critical to minimize exposure and prevent contamination.

1. Preparation and Engineering Controls:

- Always handle **1-Acetylindolin-3-one** in a well-ventilated area, preferably within a certified chemical fume hood.
- Cover the work surface with absorbent bench paper to contain any potential spills.[\[6\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.

2. Weighing the Compound:

- Whenever possible, purchase pre-weighed amounts of the chemical to avoid handling the powder directly.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- If weighing is necessary, perform this task inside a chemical fume hood or a ventilated balance enclosure.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Use anti-static weigh boats or an anti-static gun to prevent the powder from scattering due to static electricity.[\[7\]](#)[\[8\]](#)
- Tare Method for Weighing:[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - Place a labeled, sealable container on the balance and tare it.
 - Move the container into the fume hood.
 - Carefully add the powder to the container using a clean spatula.
 - Seal the container and move it back to the balance to check the weight.
 - Repeat as necessary, making all powder transfers inside the fume hood.

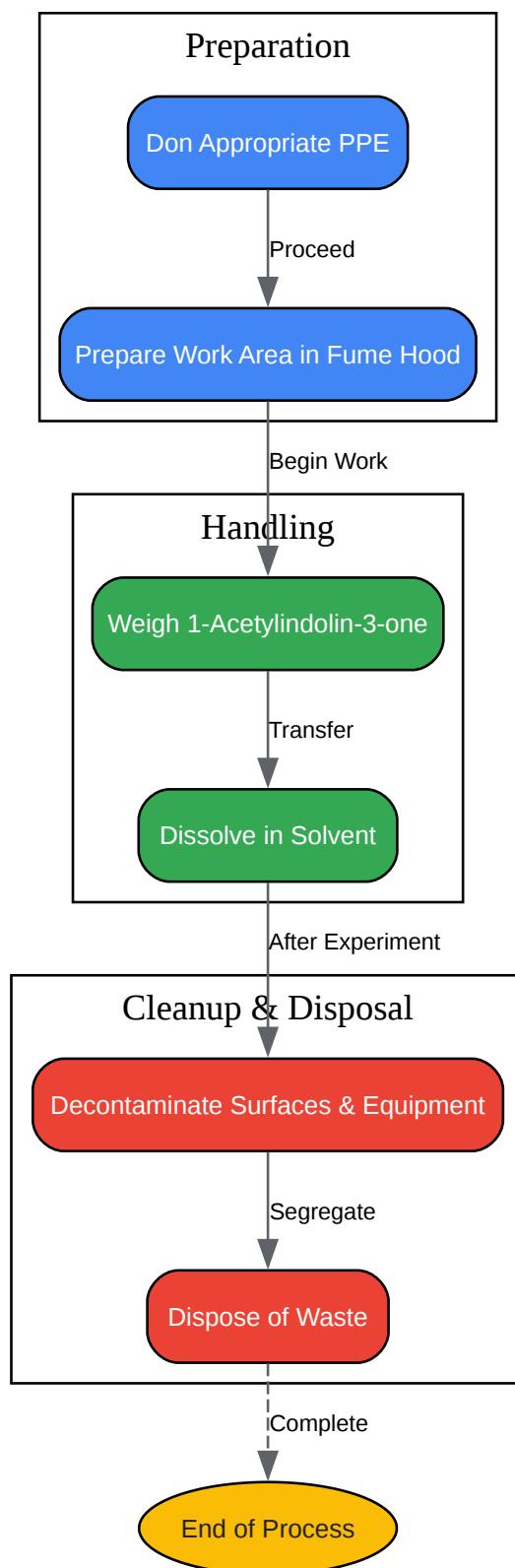
3. Dissolving the Compound:

- Add the solvent to the container with the pre-weighed **1-Acetylindolin-3-one** while the container is still in the fume hood.
- Once dissolved, the risk of powder inhalation is significantly reduced, and the solution can be handled on the benchtop with appropriate PPE.[6]

4. Post-Handling Decontamination:

- Thoroughly decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Use a wet cleaning method with soap and water to wipe down surfaces, taking care not to create dust.[6][10]
- Dispose of all contaminated disposable materials (e.g., weigh paper, paper towels, gloves) as hazardous waste.[10]

Experimental Workflow for Handling **1-Acetylindolin-3-one**



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Caption: Workflow for the safe handling of **1-Acetylindolin-3-one**.

Disposal Plan

All waste containing **1-Acetylindolin-3-one** must be treated as hazardous chemical waste.

1. Waste Collection:

- Collect all solid waste (e.g., contaminated gloves, weigh paper, absorbent pads) in a dedicated, leak-proof container lined with a heavy-duty plastic bag.
- Collect liquid waste in a separate, compatible, and clearly labeled container.

2. Waste Labeling:

- All hazardous waste containers must be labeled immediately upon the first addition of waste.
[\[11\]](#)[\[12\]](#)
- The label must include the following information:[\[13\]](#)[\[14\]](#)
 - The words "Hazardous Waste".
 - The full chemical name: "**1-Acetylindolin-3-one**".
 - The specific hazards (e.g., "Toxic," "Irritant").
 - The date when waste was first added (accumulation start date).[\[13\]](#)
 - Your name and laboratory contact information.

3. Storage and Disposal:

- Store waste containers in a designated satellite accumulation area, away from incompatible materials.
- Keep waste containers securely closed except when adding waste.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Acetylindolin-3-one]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b091299#personal-protective-equipment-for-handling-1-acetylindolin-3-one>

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